

3-O-Methylellagic acid UV-Vis spectrum

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Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

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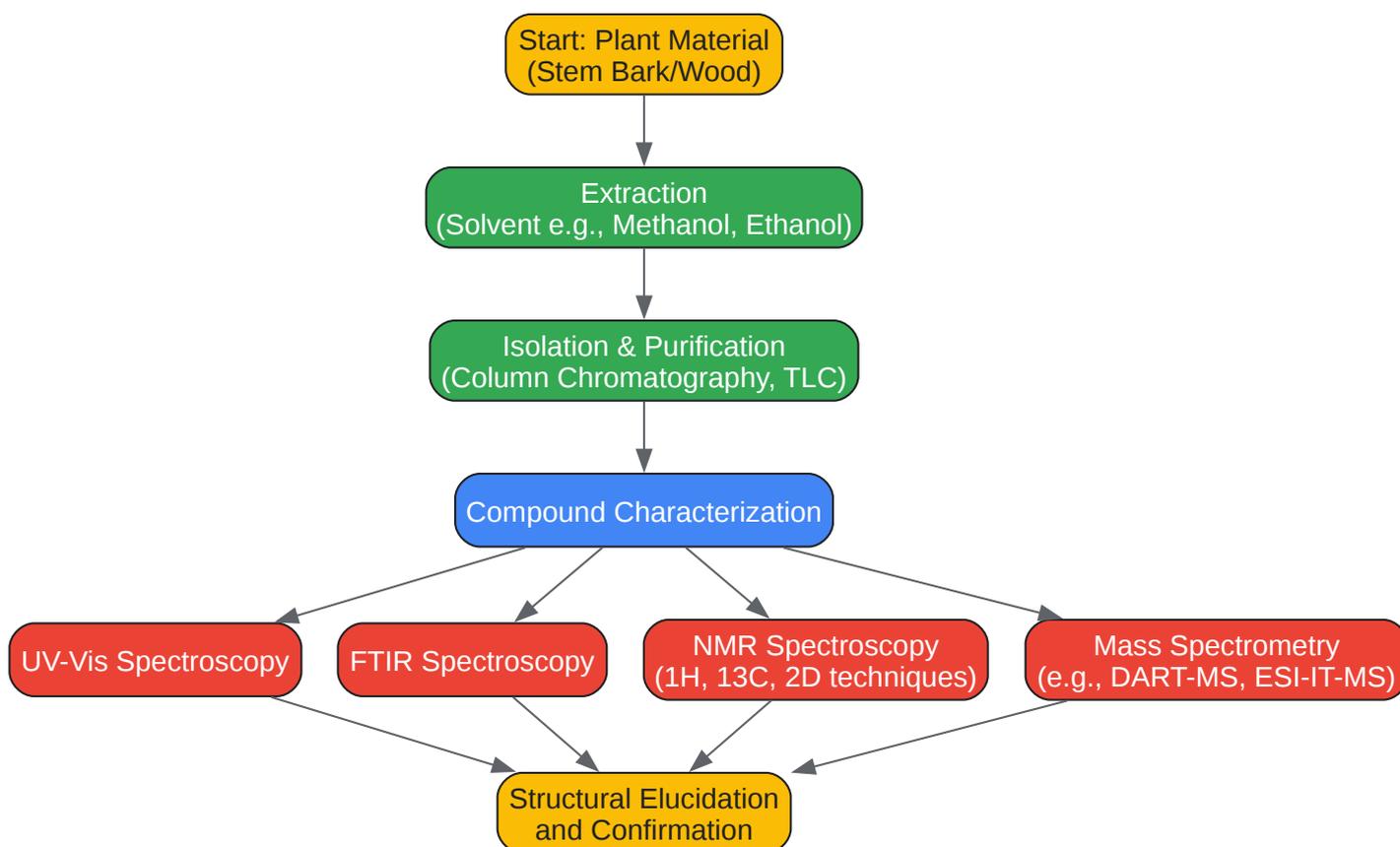
Physicochemical & Spectral Data

The table below summarizes the available data for **3-O-Methylellagic acid** and a closely related compound [1] [2].

Property	Value for 3-O-Methylellagic Acid	Value for 3-O-Methylellagic Acid 3'-O- α -Rhamnoside
UV-Vis λ_{\max} (MeOH)	370.3 & 247.6 nm [2]	370.3 & 247.6 nm [2]
Molecular Formula	C ₁₅ H ₈ O ₈ [1]	Information missing
Molecular Weight	316.22 g/mol [1]	Information missing
IUPAC Name	6,7,13-trihydroxy-14-methoxy-2,9-dioxatetracyclo[6.6.2.0 ^{4,16} .0 ^{11,15}]hexadecan-1(15),4,6,8(16),11,13-hexaene-3,10-dione [1]	Information missing

Experimental Workflow for UV-Vis Analysis

Based on the methodologies described in the research, the following flowchart outlines a general workflow for the characterization of ellagic acid derivatives, positioning the UV-Vis analysis within the broader context.



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Overview of the analytical process for characterizing ellagic acid derivatives from plant material.

The UV-Vis analysis is a standard step in this workflow. Here are the specific parameters as reported in the literature:

- **Sample Solvent:** Methanol (MeOH) [2].
- **Reported Wavelengths (λ_{max}): 247.6 nm and 370.3 nm [2].** These peaks are characteristic of the ellagic acid core structure's electron system.

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References

1. Phytochemical: 3-O-Methylellagic acid [caps.ncbs.res.in]
2. O- α -Ramoside from Shorea Beccariana: In Silico Studies [jmchemsci.com]

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